

Unraveling the Molecular Architecture of Dcreatine Citrate: A Technical Guide

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Compound of Interest

Compound Name: *Dcreatine citrate*

Cat. No.: *B1180860*

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This technical guide provides an in-depth analysis of the stoichiometric relationship between creatine and citric acid in the formation of **dcreatine citrate**, a compound of interest for researchers, scientists, and professionals in drug development. This document elucidates the precise molar ratio, details the experimental protocols for its synthesis, and presents relevant biochemical context through structured data and visualizations.

Core Stoichiometry and Molecular Composition

Dcreatine citrate is a salt formed from the reaction of creatine and citric acid. The defining characteristic of this compound is its precise 2:1 stoichiometric ratio of creatine to citric acid.^[1] This means that for every two molecules of creatine, there is one molecule of citric acid. This ratio is crucial in distinguishing it from other creatine-citric acid salts, such as mon creatine citrate (1:1 ratio) and trcreatine citrate (3:1 ratio).^[1]

The formation of **dcreatine citrate** involves the interaction between two creatine cations and one citrate dianion.^[1] This molecular arrangement has implications for the compound's physical and chemical properties, including its molecular weight and creatine content.

Quantitative Data Summary

The following tables summarize the key quantitative data for **dcreatine citrate** and its constituent components.

Compound	Molecular Formula	Molecular Weight (g/mol)
Creatine	C ₄ H ₉ N ₃ O ₂	131.13
Citric Acid	C ₆ H ₈ O ₇	192.12
Dicreatine Citrate	C ₁₄ H ₂₆ N ₆ O ₁₁	454.39[2]

Parameter	Value	Reference
Stoichiometric Ratio (Creatine:Citric Acid)	2:1	[1]
Creatine Content (by weight)	Approximately 57.7%	[1]
Melting Point	Approximately 146 °C	[1]

Synthesis of Dicreatine Citrate: Experimental Protocol

The synthesis of **dicreatine citrate** on a laboratory scale can be achieved through the reaction of creatine monohydrate and citric acid in a suitable solvent. The following protocol is based on established methodologies.[1]

Materials:

- Creatine Monohydrate (Molecular Weight: 149.13 g/mol)
- Anhydrous Citric Acid (Molecular Weight: 192.12 g/mol)
- Anhydrous Methanol

Procedure:

- Charge a reaction vessel with a suitable volume of anhydrous methanol.
- With continuous stirring, add the desired molar quantity of anhydrous citric acid to the methanol.

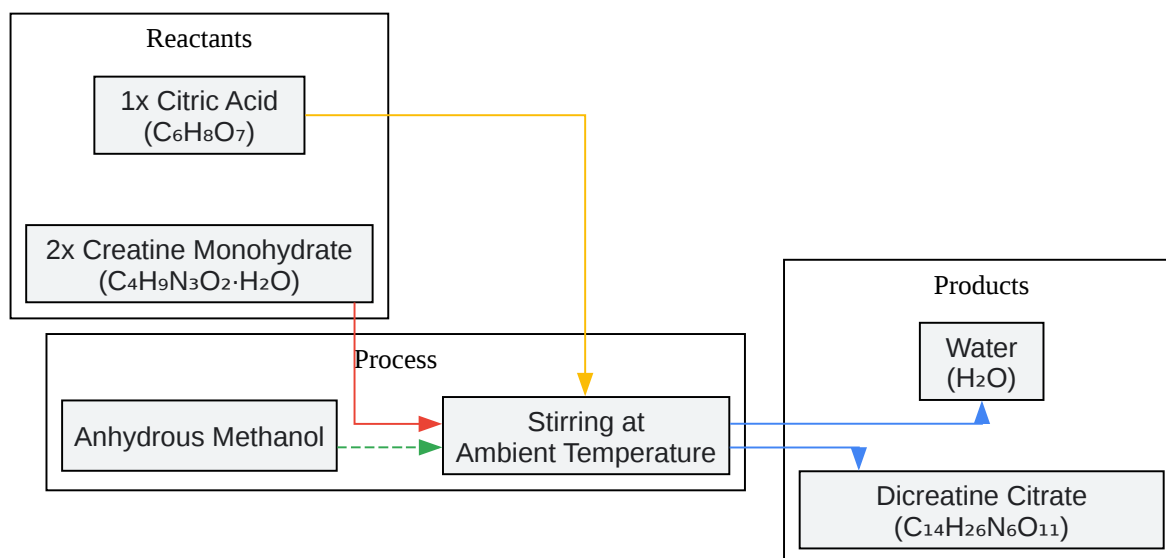
- Continue stirring the mixture for approximately 30 minutes to ensure complete dissolution of the citric acid.
- Gradually add a two-fold molar excess of creatine monohydrate to the citric acid/methanol solution. For instance, for every 1 mole of citric acid, 2 moles of creatine monohydrate should be added.
- Allow the reaction to proceed with continuous stirring for approximately four hours at ambient temperature.
- After the reaction period, the resulting crystalline product, **dicreatine citrate**, is filtered from the reaction mixture.
- The filtered product is then washed with anhydrous methanol to remove any unreacted starting materials or byproducts.
- The purified **dicreatine citrate** is subsequently dried to remove any residual solvent.

Analytical Characterization

To confirm the successful synthesis and the stoichiometric ratio of **dicreatine citrate**, various analytical techniques can be employed. High-performance liquid chromatography (HPLC) with UV detection is a common method for the simultaneous determination of creatine and creatinine, a breakdown product.[3][4][5] Liquid chromatography-tandem mass spectrometry (LC-MS/MS) offers a more sensitive and specific method for analysis.[6]

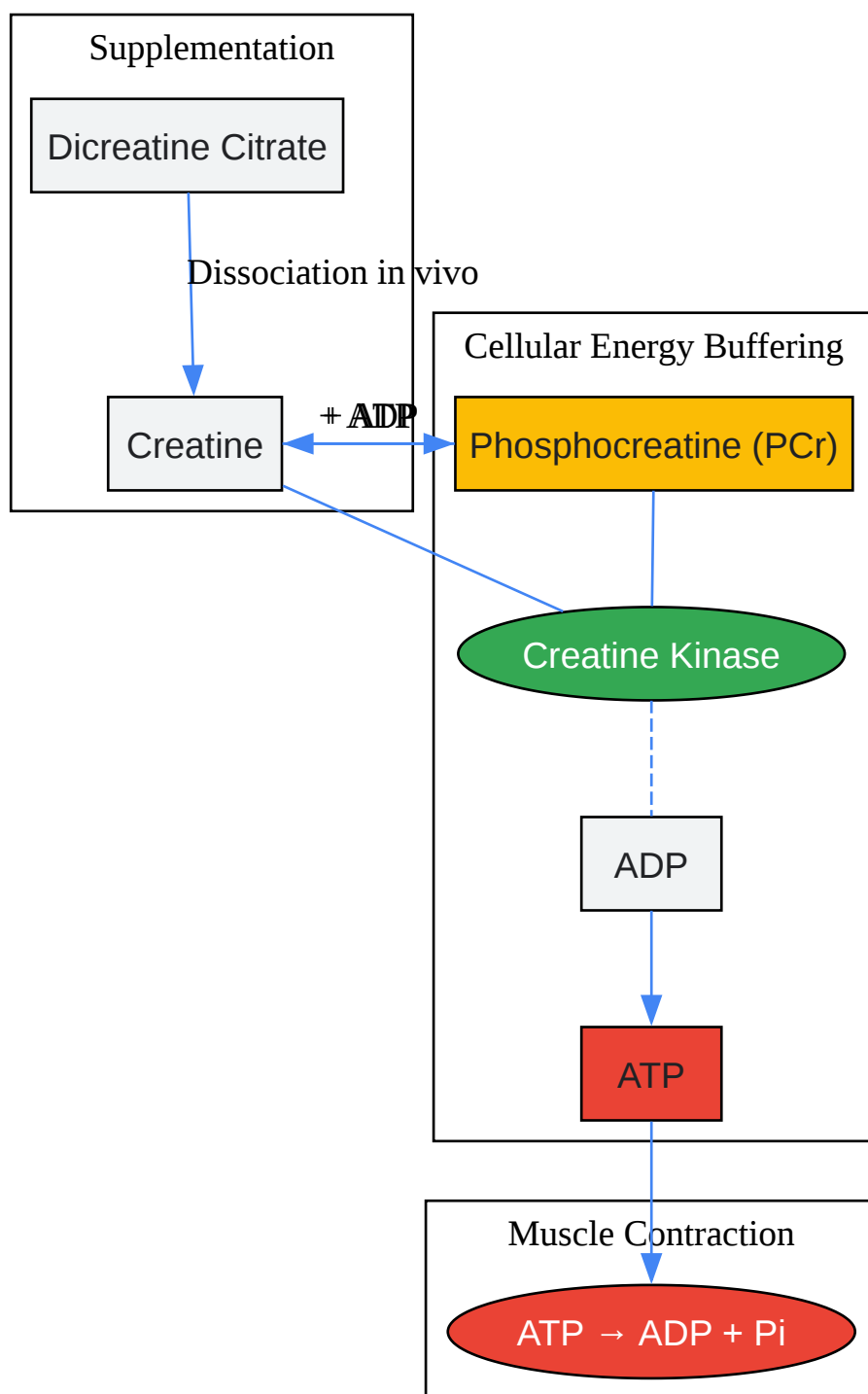
Visualizing the Molecular and Biochemical Landscape

To provide a clearer understanding of the concepts discussed, the following diagrams have been generated using the Graphviz DOT language.



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Caption: Synthesis workflow for **dicreatine citrate**.



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Caption: Role of creatine in cellular energy metabolism.

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